

# The Historical Use of Fumazone in Agriculture: A Technical Guide

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## Compound of Interest

Compound Name: Fumazone

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## Introduction

**Fumazone**, a commercial soil fumigant, was widely used in agriculture from the mid-1950s until its ban in the late 1970s in the United States.<sup>[1][2]</sup> Its active ingredient, 1,2-dibromo-3-chloropropane (DBCP), proved highly effective as a nematicide, significantly boosting crop yields by controlling parasitic nematodes that damage plant roots.<sup>[1][2]</sup> However, the economic benefits of **Fumazone** were overshadowed by severe human health and environmental consequences, leading to its eventual prohibition for most agricultural applications.<sup>[1][2][3]</sup> This technical guide provides an in-depth review of the historical use of **Fumazone**, focusing on its chemical properties, application, efficacy, and the scientific evidence that led to its ban.

## Chemical and Physical Properties of the Core Active Ingredient: 1,2-Dibromo-3-chloropropane (DBCP)

**Fumazone**'s active ingredient is the organochlorine compound 1,2-dibromo-3-chloropropane (DBCP).<sup>[1]</sup> It is a dense, colorless to amber or brown liquid with a pungent odor.<sup>[1]</sup> The lipophilic nature of DBCP allows it to readily penetrate soil and biological membranes.<sup>[2][3]</sup>

Property	Value
Chemical Formula	C <sub>3</sub> H <sub>5</sub> Br <sub>2</sub> Cl
Molar Mass	236.33 g/mol
Appearance	Dense, colorless to amber or brown liquid
Odor	Pungent
Density	2.05 g/mL
Melting Point	6.1 °C
Boiling Point	195.5 °C
Solubility in Water	0.1%
Vapor Pressure	0.8 mmHg (at 20 °C)

## Agricultural Applications and Efficacy

**Fumazone** was registered for use on over 40 different crops in the United States.<sup>[1]</sup> It was primarily used as a soil fumigant to control nematodes, which are microscopic roundworms that can cause significant damage to plant roots, leading to stunted growth and reduced crop yields.

## Application Methods

**Fumazone** was typically applied to the soil before planting. Common application methods included:

- **Soil Injection:** The liquid fumigant was injected into the soil using chisel-type applicators.<sup>[4]</sup>
- **Soil Drenching:** The fumigant, emulsified in water, was applied to the soil surface and then drenched with additional water to facilitate its movement into the root zone.<sup>[3][5]</sup>
- **Irrigation Water Application:** **Fumazone** was sometimes introduced into irrigation water to be distributed across the field.

The efficacy of **Fumazone** was influenced by several factors, including soil type, temperature, moisture, and the depth of application.<sup>[6]</sup>

## Quantitative Efficacy Data

Numerous studies demonstrated the high efficacy of DBCP in controlling nematode populations and increasing crop yields.

Crop	Target Pest	Application Rate	Efficacy	Reference
Citrus	Tylenchulus semipenetrans	73.5 kg/ha	87-93% nematode control at 30-60 cm depth	[7]
Citrus	Tylenchulus semipenetrans	88 kg/ha	95-100% nematode control at 30-60 cm depth	[7]
Tomato	Meloidogyne incognita	2.5 - 40 µg/mL drench	Decreased nematode populations and increased fruitfulness	[3][5]
Soybeans	Meloidogyne incognita and Hoplolaimus columbus	13.6 kg a.i./ha	Effective control of M. incognita and increased yields	[8]

## Toxicity and Adverse Health Effects

The widespread use of **Fumazone** raised significant concerns due to its toxicity to humans and its persistence in the environment.

### Human Health Effects

The most well-documented adverse health effect of DBCP exposure in humans is male reproductive toxicity, specifically causing oligospermia (low sperm count) and azoospermia (absence of sperm), leading to infertility.[3][9] This was first observed in workers at a chemical

plant producing DBCP.[3] In addition to its effects on male fertility, DBCP is also classified as a probable human carcinogen (Group B2) by the U.S. Environmental Protection Agency (EPA). [10] Animal studies have shown that DBCP can induce a variety of tumors.[7][9] Acute exposure can lead to central nervous system depression, pulmonary congestion, and gastrointestinal distress.[10]

## Environmental Fate and Persistence

DBCP is a persistent organic pollutant.[2][3] Its chemical stability and low water solubility contribute to its long half-life in soil and groundwater.[11] Once in the subsurface, it can slowly leach into groundwater, leading to long-term contamination of drinking water sources.[11] Studies in California's Central Valley have detected DBCP in groundwater decades after its use was discontinued.[11] The half-life of DBCP in an aquifer with a temperature of 15°C is estimated to be 141 years.

## Experimental Protocols

### Analysis of DBCP Residues in Soil (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used technique for the extraction and cleanup of pesticide residues from food and environmental matrices.

Methodology:

- **Sample Extraction:** A homogenized soil sample (e.g., 10 g) is weighed into a centrifuge tube. Acetonitrile is added as the extraction solvent.
- **Salting Out:** A salt mixture (e.g., magnesium sulfate, sodium chloride, sodium citrate) is added to the tube to induce liquid-liquid partitioning and drive the pesticides into the acetonitrile layer.
- **Centrifugation:** The tube is shaken vigorously and then centrifuged to separate the acetonitrile layer from the aqueous and solid phases.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** An aliquot of the acetonitrile extract is transferred to a d-SPE tube containing a sorbent (e.g., primary secondary amine - PSA) to remove interfering matrix components.

- Analysis: The final extract is analyzed by gas chromatography-mass spectrometry (GC-MS) for the quantification of DBCP.[\[1\]](#)[\[3\]](#)

## Animal Toxicology Study: Assessment of Reproductive Toxicity in Rats

This protocol outlines a typical study to assess the reproductive toxicity of DBCP in male rats.

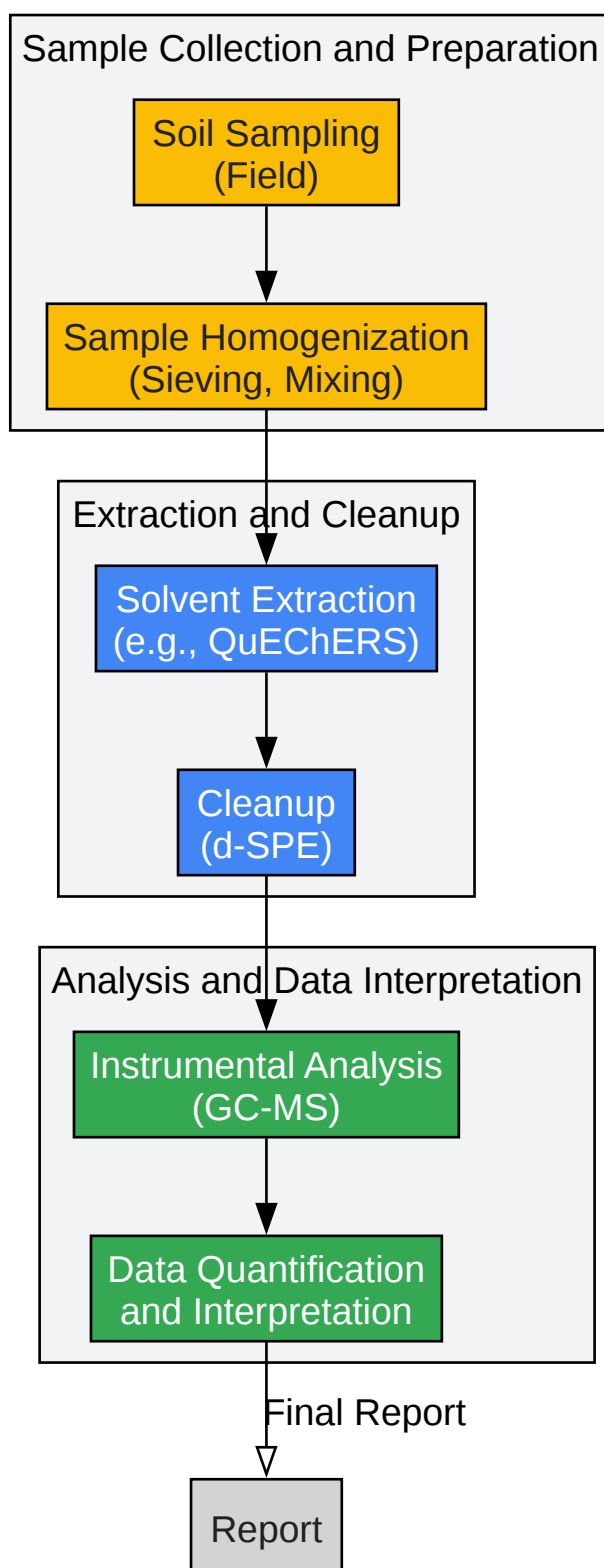
Methodology:

- Animal Model: Male Sprague-Dawley rats are commonly used.
- Dosing: Animals are administered DBCP via gavage or injection. A range of doses is typically tested, along with a control group receiving the vehicle only.
- Observation Period: The animals are observed for a specified period for any signs of toxicity.
- Semen Analysis: At the end of the study, semen samples are collected to evaluate sperm count, motility, and morphology.
- Hormone Analysis: Blood samples are collected to measure levels of reproductive hormones such as testosterone, luteinizing hormone (LH), and follicle-stimulating hormone (FSH).
- Histopathology: The testes and other reproductive organs are collected, weighed, and examined histologically for any pathological changes, such as seminiferous tubule atrophy.  
[\[12\]](#)[\[13\]](#)

## Signaling Pathways and Experimental Workflows

### Molecular Mechanism of DBCP Toxicity

The genotoxicity of DBCP is attributed to its metabolic activation into a reactive intermediate.



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